

Spectroscopic and Structural Elucidation of Buergerinin B: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Buergerinin B**, a C9 iridoid isolated from the roots of Scrophularia buergeriana. The information presented herein is crucial for the identification, characterization, and further development of this natural product. All data is sourced from the primary literature detailing its isolation and structural elucidation.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HR-MS) was instrumental in determining the elemental composition of **Buergerinin B**.

lon	Calculated m/z	Found m/z	Formula
[M+H] ⁺	203.0814	203.0812	C ₉ H ₁₅ O ₅

Nuclear Magnetic Resonance (NMR) Data

The structural framework of **Buergerinin B** was elucidated through extensive one- and two-dimensional NMR spectroscopy. The ¹H and ¹³C NMR data, recorded in deuterated methanol (CD₃OD), are summarized below.

¹H NMR Spectroscopic Data (CD₃OD)



Position	δΗ (ppm)	Multiplicity	J (Hz)
1	5.08	d	8.0
4a	2.04	m	
5	3.68	d	8.8
6α	1.85	dd	14.0, 8.8
6β	2.15	dd	14.0, 4.4
7	4.10	d	4.4
7a	2.68	d	8.0
9	1.25	s	

¹³C NMR Spectroscopic Data (CD₃OD)

Position	δC (ppm)	Туре
1	100.2	СН
3	172.5	С
4	69.8	CH ₂
4a	48.1	СН
5	80.5	СН
6	42.3	CH ₂
7	78.9	СН
7a	58.2	СН
8	74.1	С
9	23.4	СНз

Experimental Protocols



The isolation and characterization of **Buergerinin B** involved a multi-step process, as detailed in the original research.

Isolation of Buergerinin B

The air-dried and powdered roots of Scrophularia buergeriana (5 kg) were extracted with 95% ethanol. The resulting extract was then partitioned between ethyl acetate and water. The aqueous layer was subjected to chromatography on a Diaion HP-20 column and eluted with a gradient of methanol in water. The fraction eluted with 30% methanol was further purified by repeated column chromatography on silica gel and preparative high-performance liquid chromatography (HPLC) to yield pure **Buergerinin B**.

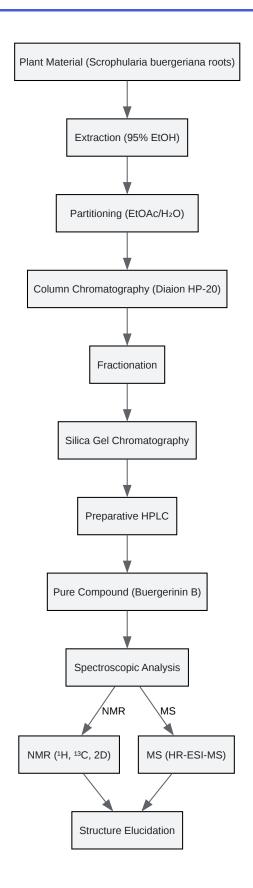
Spectroscopic Analysis

- NMR Spectroscopy: ¹H and ¹³C NMR spectra were acquired on a Bruker DRX-500 spectrometer. Chemical shifts are reported in parts per million (ppm) relative to the solvent signals (CD₃OD: δH 3.31, δC 49.0).
- Mass Spectrometry: High-resolution mass spectra were obtained on a VG AutoSpec-3000 spectrometer using electrospray ionization (ESI).

Visualization of the Isolation and Characterization Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **Buergerinin B**.





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General workflow for natural product isolation and identification.







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